

The PI3K/Akt Signaling Pathway

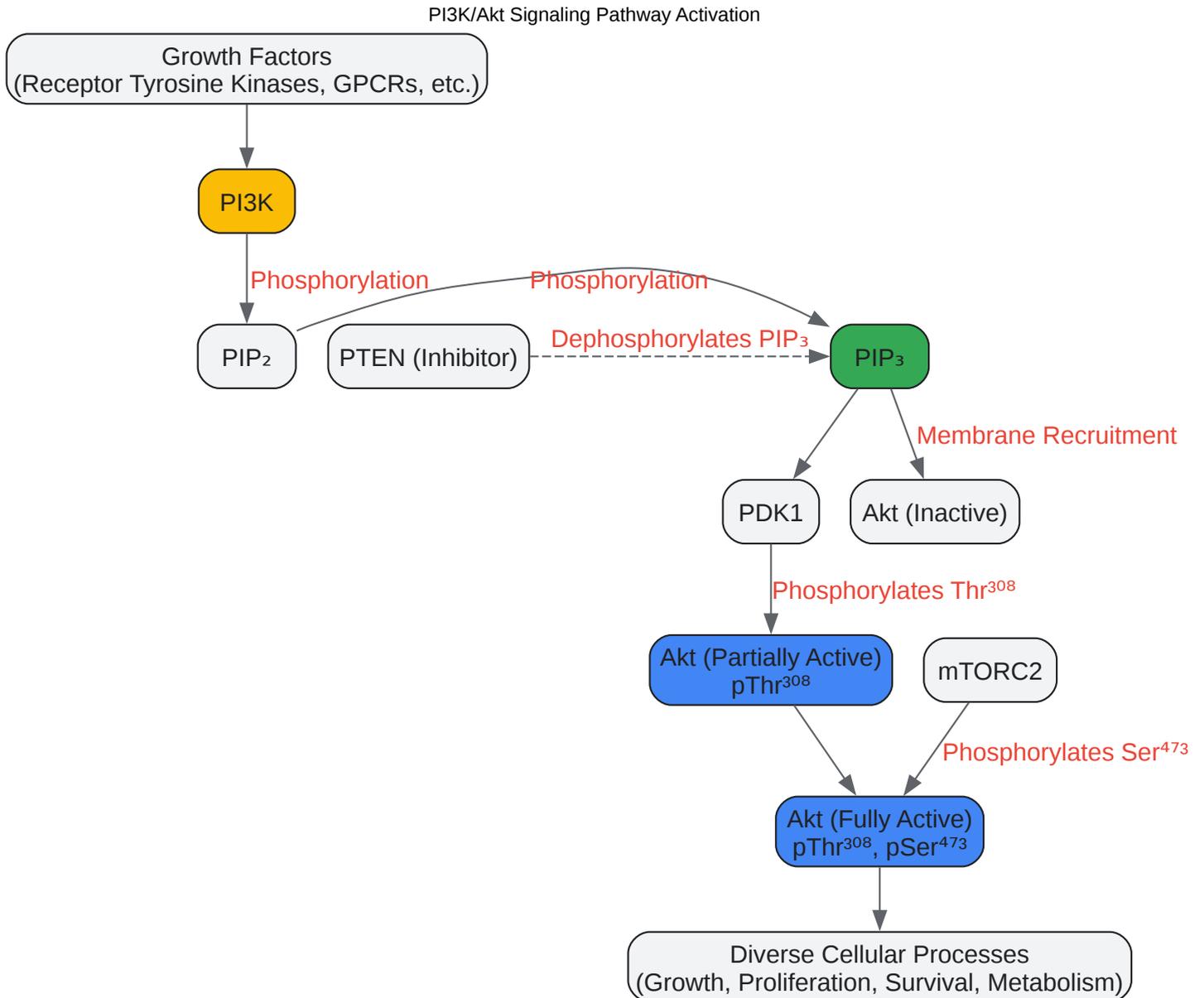
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Compound Focus: PF-AKT400

Cat. No.: S548344

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To understand how **PF-AKT400** works, it's helpful to first look at the pathway it inhibits. The diagram below illustrates the core PI3K/Akt signaling cascade [1].



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This pathway is critically involved in regulating cell growth, proliferation, survival, and metabolism. Its dysregulation is a common feature in various human diseases, including cancer, making it a major

therapeutic target [1].

Profile of PF-AKT400

PF-AKT400 is characterized as a broadly selective, potent, and **ATP-competitive inhibitor of Akt** [2] [3]. The core quantitative data available from the search results is its selectivity profile, summarized in the table below.

Attribute	Value / Description
Primary Target	Akt (PKB α)
IC ₅₀ for PKB α (Akt1)	0.5 nM [2] [3]
Selectivity Comparison	900-fold greater selectivity for PKB α over PKA [2] [3]
IC ₅₀ for PKA	450 nM [2] [3]
Molecular Formula	C ₂₀ H ₂₂ F ₂ N ₆ O [2] [3]
Molecular Weight	400.43 g/mol [2] [3]
Mechanism	ATP-competitive inhibitor [2] [3]

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References

1. PI3K / Akt Signaling [cellsignal.com]
2. - PF , MedChemExpress 5 mg | Buy Online | Medchem Express AKT 400 [fishersci.co.uk]
3. - PF | Akt | TargetMol AKT 400 [targetmol.com]

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